

Technical Support Center: DPM-1003

Experimental Use

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Compound of Interest

Compound Name: **DPM-1003**

Cat. No.: **B15580676**

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This technical support center provides researchers, scientists, and drug development professionals with guidance on dissolving **DPM-1003** for experimental use. The following information is curated from publicly available research data and supplier information to address common questions and troubleshooting scenarios.

Frequently Asked Questions (FAQs)

Q1: What is **DPM-1003** and what is its mechanism of action?

A1: **DPM-1003** is a potent and specific allosteric inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B).^{[1][2]} PTP1B is a key negative regulator in several signaling pathways, and its inhibition has shown therapeutic potential in conditions such as Rett Syndrome, lung injury, and metabolic diseases.^{[1][3][4]} **DPM-1003** targets a non-catalytic, disordered segment at the C-terminus of the PTP1B protein.^[5]

Q2: What is the recommended solvent for dissolving **DPM-1003**?

A2: For in vivo studies, **DPM-1003** has been successfully dissolved in a saline solution. A research study by Song et al. (2022) in JCI Insight reports the use of saline to dissolve **DPM-1003** for administration in mice. While specific solubility concentrations in common organic solvents like DMSO or ethanol are not readily available in public literature, its oral bioavailability suggests some level of aqueous solubility.

Q3: What are the recommended storage conditions for **DPM-1003**?

A3: According to supplier information, **DPM-1003** powder should be stored at -20°C for long-term storage (up to 3 years) and at 4°C for shorter periods (up to 2 years). Once dissolved in a solvent, it is recommended to store the solution at -80°C for up to 6 months or at -20°C for up to 1 month. To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into single-use vials.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
DPM-1003 is not fully dissolving in saline.	The concentration may be too high for direct dissolution in saline. While DPM-1003 is orally bioavailable, its absolute solubility in saline at high concentrations may be limited.	<ol style="list-style-type: none">1. Try gentle warming of the solution (e.g., to 37°C).2. Use sonication to aid dissolution.3. For initial stock solutions, consider using a small amount of an organic solvent like DMSO before further dilution in an aqueous buffer or saline. <p>Note: Always check the tolerance of your experimental system to the final concentration of the organic solvent.</p>
Precipitation is observed after adding the DPM-1003 solution to the cell culture medium.	The final concentration of DPM-1003 or the organic solvent (if used for the stock solution) may be too high in the final medium, causing the compound to precipitate.	<ol style="list-style-type: none">1. Ensure the final concentration of the organic solvent (e.g., DMSO) in the cell culture medium is low, typically less than 0.1%.2. Prepare a more diluted stock solution and add a larger volume to the medium to achieve the desired final concentration, ensuring gradual mixing.3. Pre-warm the cell culture medium before adding the DPM-1003 solution.
Inconsistent experimental results are observed.	This could be due to incomplete dissolution, degradation of the compound, or improper storage of the solution.	<ol style="list-style-type: none">1. Visually inspect your DPM-1003 solution before each use to ensure it is clear and free of precipitates.2. Always use freshly prepared solutions or properly stored aliquots to avoid degradation from multiple freeze-thaw cycles.3. Ensure accurate and consistent preparation of the

DPM-1003 solution for each experiment.

Experimental Protocols

Protocol for Preparation of DPM-1003 Solution for In Vivo Studies (Based on Song et al., 2022)

This protocol is adapted from the methodology used in a peer-reviewed study for administering **DPM-1003** to mice.

Materials:

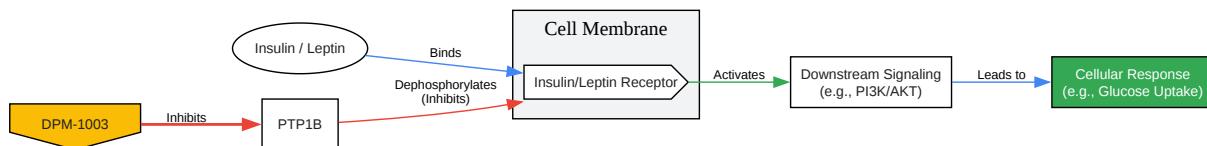
- **DPM-1003** powder
- Sterile saline solution (0.9% NaCl)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- (Optional) Sonicator

Procedure:

- Weighing: Accurately weigh the desired amount of **DPM-1003** powder in a sterile microcentrifuge tube.
- Reconstitution: Add the calculated volume of sterile saline to the tube to achieve the desired final concentration. The study by Song et al. (2022) used doses up to 10 mg/kg, which would be administered in a suitable injection volume for the animal model.
- Dissolution: Vortex the solution vigorously until the powder is completely dissolved. If dissolution is slow, gentle warming or brief sonication may be used to facilitate the process.
- Sterilization (Optional but Recommended): If required for the experimental application (e.g., intravenous injection), filter the solution through a 0.22 µm sterile filter.

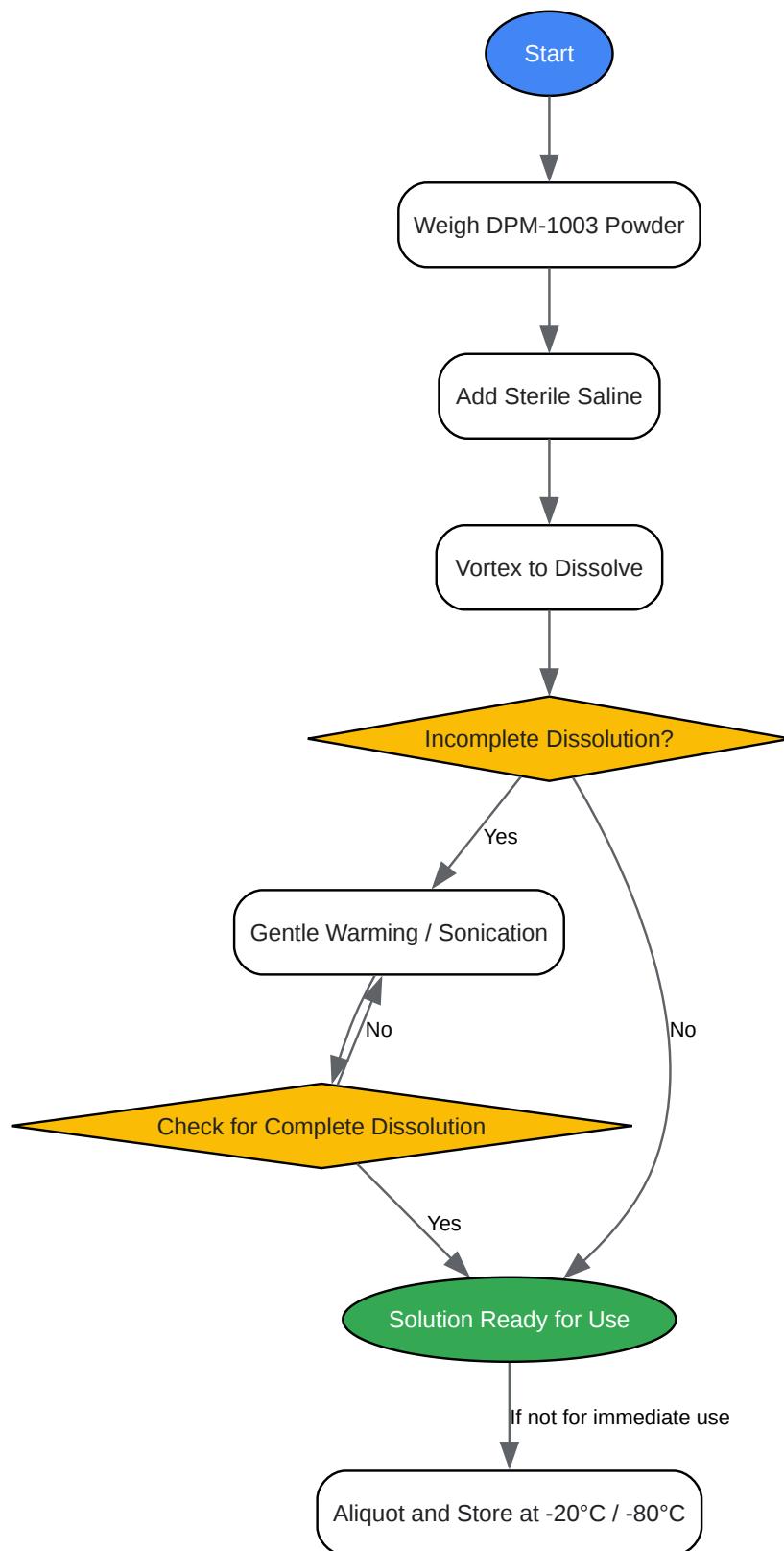
- Storage: If not for immediate use, aliquot the solution into sterile single-use tubes and store at -20°C or -80°C.

Visualizations



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Caption: Signaling pathway of PTP1B inhibition by **DPM-1003**.

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Caption: Experimental workflow for dissolving **DPM-1003**.

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References

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